

Preparing 4-Methylhistamine Dihydrochloride Stock Solutions for Research Applications

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Compound of Interest

Compound Name: 4-Methylhistamine hydrochloride

Cat. No.: B3156904

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Application Note

Introduction

4-Methylhistamine is a potent and selective agonist for the histamine H4 receptor (H4R), exhibiting over 100-fold selectivity over other histamine receptor subtypes.[1][2][3] This selectivity makes it an invaluable tool for researchers in immunology, inflammation, and oncology to investigate the physiological and pathological roles of the H4 receptor. 4-Methylhistamine dihydrochloride is the salt form commonly used in research due to its stability and solubility in aqueous solutions.[3] Proper preparation of stock solutions is critical to ensure experimental reproducibility and accuracy. This document provides detailed protocols for the preparation, storage, and handling of 4-methylhistamine dihydrochloride stock solutions for in vitro and in vivo studies.

Quantitative Data Summary

A clear understanding of the physicochemical properties of 4-methylhistamine dihydrochloride is essential for accurate stock solution preparation. The table below summarizes key quantitative data.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ N ₃ ·2HCl	[3]
Molecular Weight	198.09 g/mol	[3]
CAS Number	36376-47-3	[3]
Purity	>95%	[4]
Solubility in Water	up to 50 mM	[3]
Solubility in DMSO	20 mg/mL	[4][5]
Solubility in Ethanol	1 mg/mL	[4][5]
Solubility in PBS (pH 7.2)	10 mg/mL	[4][5]
Storage of Solid	Desiccate at room temperature or -20°C	[4]
Stock Solution Storage	-20°C for 1 month; -80°C for 6 months	[1]

Experimental Protocols

Materials

- 4-Methylhistamine dihydrochloride powder
- Sterile, deionized, or distilled water
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.2
- Sterile conical tubes (15 mL or 50 mL)
- Sterile microcentrifuge tubes
- Calibrated analytical balance

- Vortex mixer
- Sterile 0.22 µm syringe filters (if sterile filtration is required)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

This protocol is suitable for most cell-based assays where an aqueous solution is preferred.

- Calculation: To prepare a 10 mM stock solution, calculate the required mass of 4-methylhistamine dihydrochloride using its molecular weight (198.09 g/mol).
 - For 10 mL of a 10 mM solution, the required mass is: $0.01 \text{ L} \times 0.01 \text{ mol/L} \times 198.09 \text{ g/mol} = 0.0198 \text{ g}$ or 19.8 mg.
- Weighing: Carefully weigh 19.8 mg of 4-methylhistamine dihydrochloride powder using a calibrated analytical balance.
- Dissolution: Add the weighed powder to a 15 mL conical tube. Add 10 mL of sterile water to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved.
- Sterilization (Optional but Recommended): For cell culture experiments, sterile filter the stock solution using a 0.22 µm syringe filter into a new sterile tube.^[1]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1]

Protocol 2: Preparation of a High-Concentration Stock Solution in DMSO

This protocol is useful when a higher concentration stock is needed, and the final concentration of DMSO in the experiment can be kept to a minimum (typically <0.1%).

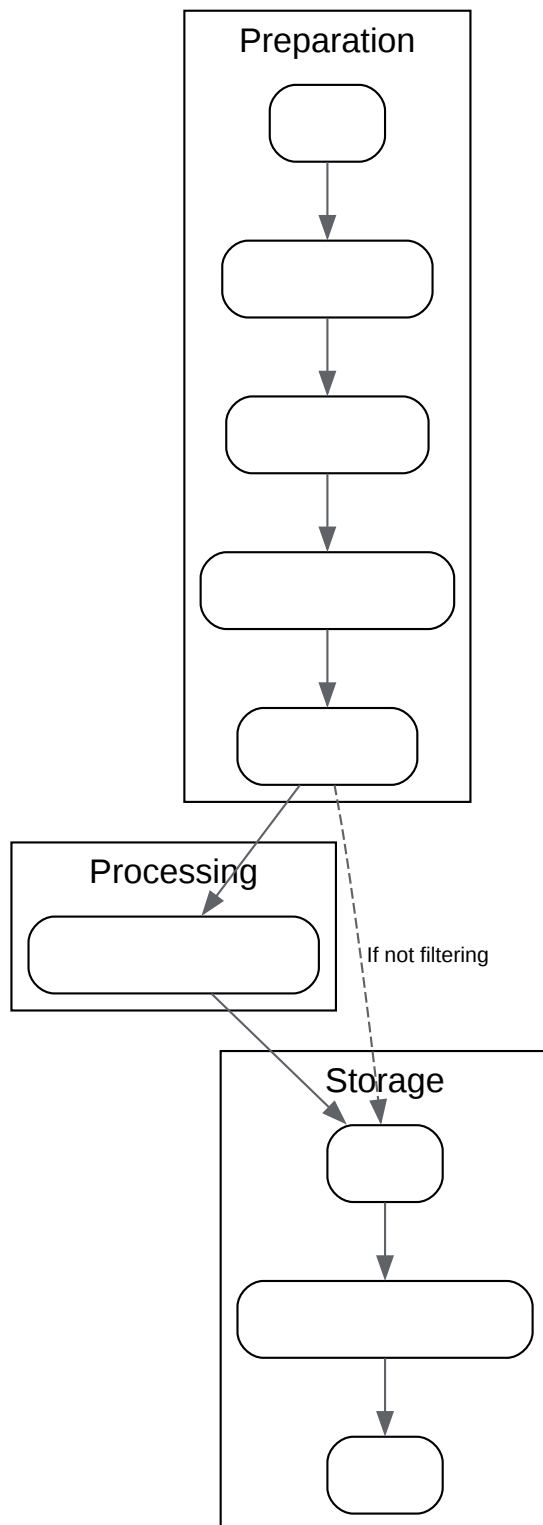
- Calculation: To prepare a 20 mg/mL stock solution in DMSO.

- Weighing: Weigh 20 mg of 4-methylhistamine dihydrochloride powder.
- Dissolution: Add the powder to a sterile tube. Add 1 mL of DMSO.
- Mixing: Vortex the solution until the powder is completely dissolved. Gentle warming may be applied if necessary.
- Aliquoting and Storage: Aliquot and store at -20°C or -80°C as described in Protocol 1.

Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway of the H4 receptor activated by 4-methylhistamine.

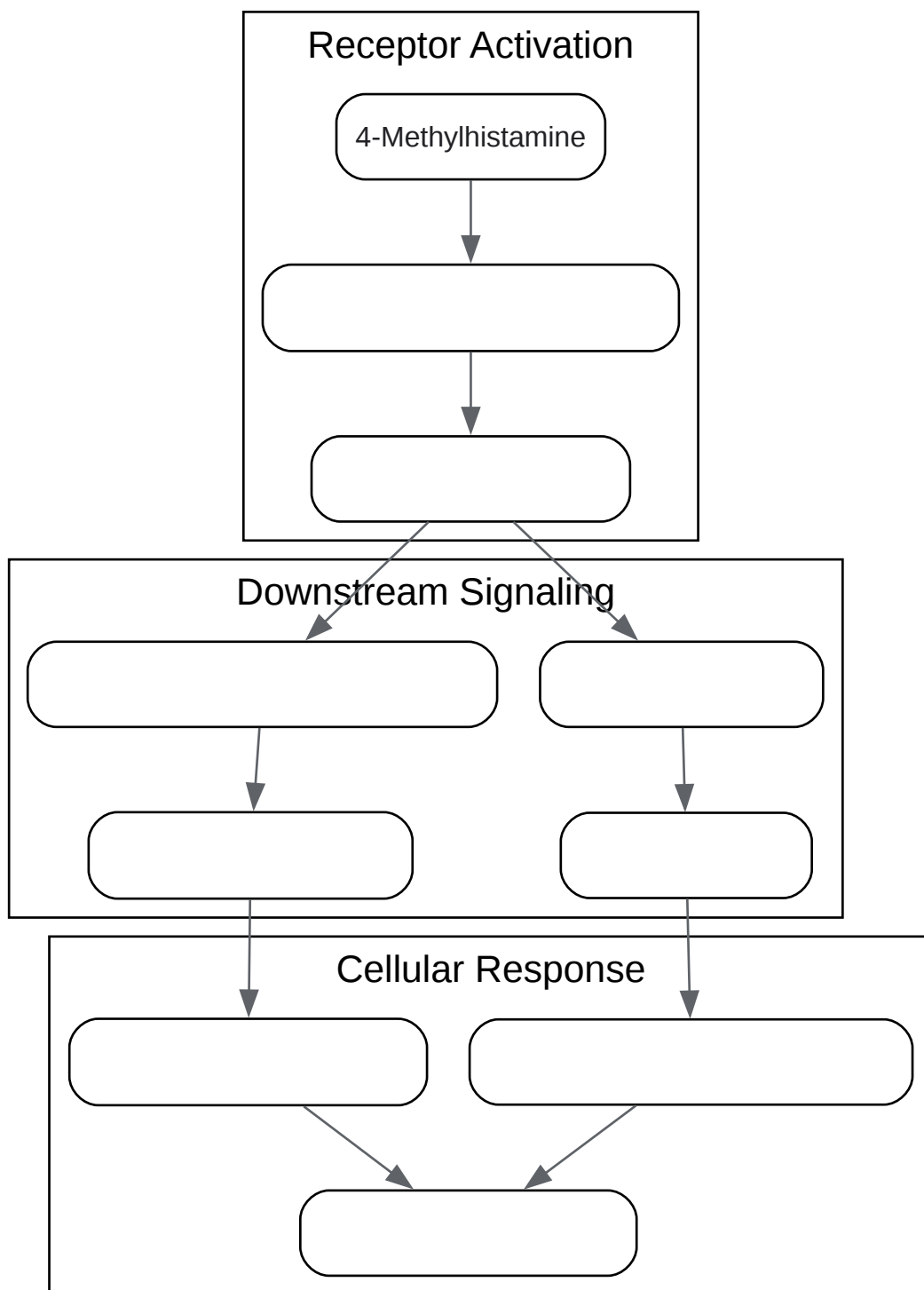
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing 4-methylhistamine stock solution.

4-Methylhistamine H4 Receptor Signaling Pathway

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